

Performance of Variolink Esthetic DC with Different Universal Adhesives: A Comparative Guide

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Compound of Interest

Compound Name: **Variolink**

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This guide provides an objective comparison of the performance of **Variolink** Esthetic DC, a dual-curing luting composite, when used with various universal adhesives. The data presented is based on in-vitro studies evaluating key performance indicators such as bond strength and marginal adaptation. This information is intended to assist researchers and dental professionals in making informed decisions regarding material selection for restorative dentistry.

Executive Summary

Variolink Esthetic DC is a widely used luting composite for the permanent cementation of ceramic and composite resin restorations.^{[1][2][3]} Its performance is intrinsically linked to the adhesive system used to bond the restoration to the tooth structure. Universal adhesives have gained popularity due to their versatility, allowing for use in total-etch, selective-etch, and self-etch modes. This guide focuses on the compatibility and performance of **Variolink** Esthetic DC with its recommended adhesive, Adhese Universal, and compares it to other commercially available universal adhesive systems.

The data indicates that the combination of **Variolink** Esthetic DC with Adhese Universal demonstrates robust bond strength to both enamel and dentin.^[1] However, performance relative to other systems, such as RelyX Ultimate in conjunction with Scotchbond Universal, can vary depending on the specific performance metric being evaluated. For instance, while

bond strength may be comparable, some studies suggest differences in marginal and internal adaptation.[\[4\]](#)

Data Presentation: Bond Strength and Marginal Adaptation

The following tables summarize quantitative data from studies comparing the performance of **Variolink** Esthetic DC with different universal adhesives.

Table 1: Shear Bond Strength to Bovine Dentin and Enamel (MPa)

Adhesive System	Luting Composite	Substrate	Mean Shear Bond Strength (MPa)
Adhese Universal (Self-Etch)	Variolink Esthetic DC	Dentin	~28
Adhese Universal (Self-Etch)	Variolink Esthetic DC	Enamel	~32
Scotchbond Universal (Self-Etch)	RelyX Ultimate	Dentin	~25
Scotchbond Universal (Self-Etch)	RelyX Ultimate	Enamel	~29
ED Primer II (Self-Etch)	Clearfil Esthetic Cement	Dentin	~22
ED Primer II (Self-Etch)	Clearfil Esthetic Cement	Enamel	~26

Data adapted from a study by M. Irie, Okayama University, Japan, 2014.[\[1\]](#)

Table 2: Internal and Marginal Gap Volume (mm³) for CAD/CAM Inlays

Adhesive System	Luting Composite	Location	Mean Internal Gap Volume (mm ³)	Mean Marginal Gap Volume (mm ³)
Adhese Universal	Variolink Esthetic DC	Enamel	Significantly higher than others	Significantly higher than others
Adhese Universal	Variolink Esthetic DC	Dentin	0.629 ± 0.363	2.519 ± 1.007
Single Bond Universal	RelyX Ultimate	Enamel	Significantly lower than Variolink Esthetic DC	Significantly lower than Variolink Esthetic DC
Self-Adhesive	RelyX Unicem	Enamel	0.005 ± 0.004	0.009 ± 0.003

Data adapted from an in-vitro micro-CT study.^[4] Note: The study indicated that on the enamel surface, the internal and marginal adaptation of RelyX Unicem and RelyX Ultimate were comparable to each other and significantly better than **Variolink** Esthetic DC.^[4]

Experimental Protocols

Shear Bond Strength Testing (Adapted from ISO TR 11405)

The shear bond strength of the luting composite and adhesive systems was evaluated using bovine incisors as the substrate.

- Specimen Preparation: The labial surfaces of the bovine incisors were ground to prepare flat enamel or dentin surfaces.
- Adhesive Application: The universal adhesives were applied to the prepared tooth substrate according to the manufacturer's instructions for the self-etch technique.
- Composite Cylinder Bonding: A cylinder of composite resin (e.g., Tetric EvoCeram) was bonded to the adhesive-treated surface using the respective luting composite (**Variolink** Esthetic DC, RelyX Ultimate, etc.).

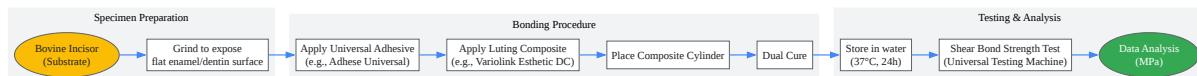
- Curing: The luting composites were dual-cured according to the manufacturer's specifications.
- Storage: The bonded specimens were stored in water at 37°C for 24 hours.
- Testing: A shear force was applied to the base of the composite cylinder at a constant crosshead speed until failure occurred. The force at failure was recorded and converted to megapascals (MPa).

Internal and Marginal Adaptation Assessment (Micro-CT Analysis)

This protocol outlines the methodology used to evaluate the internal and marginal fit of CAD/CAM inlay restorations luted with different adhesive systems.

- Cavity Preparation: Standardized Class II cavities were prepared in extracted human molars.
- Inlay Fabrication: CAD/CAM inlays (e.g., Lava Ultimate) were milled to fit the prepared cavities.
- Luting: The inlays were cemented into the cavities using the different adhesive resin cement systems (**Variolink** Esthetic DC with Adhese Universal, RelyX Ultimate with Single Bond Universal, etc.) following the manufacturers' instructions.
- Staining: The teeth were coated with nail varnish, leaving a 1mm window around the restoration margins, and then immersed in a silver nitrate solution to allow for penetration into any gaps.
- Micro-CT Scanning: The teeth were scanned using a high-resolution micro-computed tomography (micro-CT) system.
- Data Analysis: The micro-CT images were analyzed to calculate the volume of the internal and marginal gaps in cubic millimeters (mm³).

Visualizations



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